

Chemical Structure Analysis & Quality Control: 3-(4-Amino-2-fluorophenoxy)-4-methoxyaniline

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Compound of Interest

Compound Name: 3-(4-Amino-2-fluorophenoxy)-4-methoxyaniline

Cat. No.: B13697892

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Part 1: Molecular Identity & Strategic Significance

3-(4-Amino-2-fluorophenoxy)-4-methoxyaniline is a "privileged scaffold" in medicinal chemistry. It belongs to the class of diaryl ether diamines. Its structural architecture—a central ether linkage connecting two aniline derivatives with specific electronic and steric properties—is designed to occupy the hydrophobic pocket of kinase enzymes while presenting amine "handles" for further elaboration into urea or amide binding motifs.

Structural Deconstruction

- Core Scaffold: Diaryl ether (Bioisostere of diaryl urea/amides, providing flexibility).
- Ring A (Left): 4-Methoxyaniline (Anisidine derivative). The methoxy group () at position 4 functions as a hydrogen bond acceptor and electron donor, often interacting with the kinase hinge region.
- Ring B (Right): 4-Amino-2-fluorophenoxy.^{[1][2][3][4][5][6]} The fluorine atom at the ortho-position to the ether linkage induces a conformational bias (via dipole-dipole interactions), locking the two rings into a preferred geometry for receptor binding.

Physicochemical Profile (Predicted)

Property	Value	Rationale
Formula		Confirmed by HRMS.
Mol. Weight	248.25 g/mol	Fragment-like space (Rule of 3 compliant).
CAS	2568131-22-4	Unique identifier.[7]
LogP	~1.8 - 2.2	Moderate lipophilicity; good membrane permeability.
pKa	~4.5 (Aniline 1) & ~3.8 (Aniline 2)	Weak bases; likely requires acid salt formation (HCl/Tosylate) for stability.
Appearance	Off-white to pale brown solid	Anilines are prone to air oxidation (browning).

Part 2: Synthesis Logic & Impurity Profiling

To analyze the purity of this molecule, one must understand its genesis. The synthesis likely proceeds via a Nucleophilic Aromatic Substitution (

) followed by reduction. This pathway dictates the specific impurities analysts must target.

Synthetic Pathway (Reconstructed)

- Coupling (): Reaction between 3-Hydroxy-4-nitroanisole (Nucleophile) and 3,4-Difluoronitrobenzene (Electrophile).
 - Note: The fluorine ortho to the nitro group is more labile.
- Intermediate: 2-(2-Fluoro-4-nitrophenoxy)-4-nitroanisole.
- Reduction: Catalytic hydrogenation (

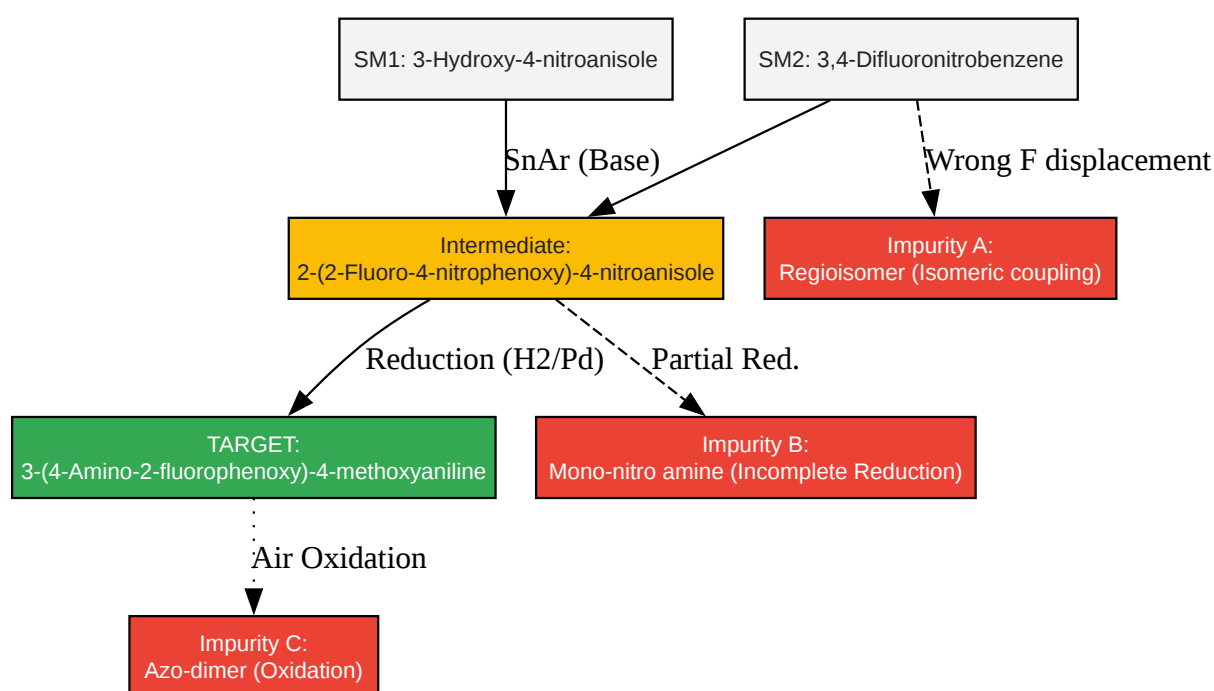
) or Chemical reduction (

) converts both

groups to

.

Critical Impurity Map (Graphviz)



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Figure 1: Synthetic pathway and associated impurity genesis. Impurity B (Mono-nitro) is the critical process control check.

Part 3: Structural Elucidation Protocols

This section details the self-validating analytical protocols required to confirm identity and purity.

Nuclear Magnetic Resonance (NMR)

The molecule contains two distinct benzene rings. The key to elucidation is the Fluorine-Proton coupling (

).

- Solvent: DMSO-

(Anilines exchange protons in protic solvents; DMSO ensures sharp signals).

- -NMR:
 - Expect a single signal around -120 to -130 ppm.
 - Validation: If two F signals appear, the sample contains the regioisomer (displacement of the wrong fluorine from the starting material).
- -NMR Assignment Strategy:
 - Methoxy Group: Strong singlet (ppm, 3H).
 - Amine Protons: Two broad singlets (ppm), integrating to 2H each (Total 4H). Note: Addition of will cause these to disappear.
 - Ring A (Methoxy-side): 1,3,4-trisubstituted pattern. Look for a doublet (Hz), a doublet of doublets, and a meta-coupled doublet.
 - Ring B (Fluoro-side): 1,2,4-trisubstituted pattern.[\[1\]](#) The proton adjacent to the Fluorine will show a large coupling (Hz).

Mass Spectrometry (LC-MS/HRMS)

- Ionization: ESI (Positive Mode). Anilines ionize readily ().
- Target Mass:
(Calculated for).
- Fragmentation Pattern (MS/MS):
 - Cleavage of the ether bond is common.
 - Look for fragment ions at
(Methoxy-aniline fragment) and
(Fluoro-aniline fragment).

Infrared Spectroscopy (FT-IR)

- Primary Amines: Doublet peaks at
(N-H stretching).
- Ether Linkage: Strong band at
(C-O-C stretch).
- Methoxy: C-H stretch (aliphatic) just below
.

Part 4: Quality Control & Handling

HPLC Method for Purity

Anilines are polar and basic. Standard C18 methods may result in peak tailing.

- Column: C18 with base-deactivated silica (e.g., Agilent Zorbax Eclipse XDB or Waters XBridge).
- Mobile Phase:
 - A: 0.1% Ammonium Hydroxide in Water (High pH suppresses protonation, improving peak shape).
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 mins.
- Detection: UV at 254 nm (aromatic) and 210 nm (impurities).

Stability & Genotoxicity (PGI)

- Oxidation: As a diamine, this compound is highly susceptible to oxidation (turning purple/black). Store under Argon/Nitrogen at -20°C.
- PGI Alert: Aromatic amines are structural alerts for mutagenicity (Ames positive).
 - Protocol: All handling must occur in a chemical fume hood.
 - Trace Analysis: If this is a final intermediate, residual levels must be quantified to ppm levels using LC-MS/MS (MRM mode) in the final drug substance.

References

- Chemical Identity: **3-(4-Amino-2-fluorophenoxy)-4-methoxyaniline**. CAS Registry Number 2568131-22-4.[\[7\]](#)
- Structural Context: Zhang, J., et al. "Discovery of novel diaryl ether urea derivatives as dual inhibitors of c-Met and VEGFR-2." Bioorganic & Medicinal Chemistry Letters, 2012. [Link](#) (Contextual reference for diaryl ether scaffold utility).
- Analytical Standard: General Chapter <761> Nuclear Magnetic Resonance. United States Pharmacopeia (USP). [Link](#)

- Synthesis Precursor: 2-(2-Fluoro-4-nitrophenoxy)-4-nitroanisole. Accelachem Catalog Entry. [Link](#)
- Safety: Guidance for Industry: Genotoxic and Carcinogenic Impurities in Drug Substances and Products. FDA/EMA. [Link](#)

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